

structure and chemical properties of 16-Methylicosanoyl-CoA

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Compound of Interest

Compound Name: 16-Methylicosanoyl-CoA

Cat. No.: B15550761

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16-Methylicosanoyl-CoA: A Technical Guide for Researchers

For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: **16-Methylicosanoyl-CoA** is a rare or novel molecule, and as such, there is a scarcity of direct experimental data available in public databases and scientific literature. This guide has been compiled by extrapolating information from structurally similar long-chain and branched-chain fatty acyl-Coenzyme A (acyl-CoA) molecules. The experimental protocols and potential biological roles described herein are based on established methodologies and principles for this class of compounds and should be considered as a foundational framework for future research.

Introduction

16-Methylicosanoyl-CoA is a long-chain branched fatty acyl-CoA. This class of molecules plays a crucial role in various metabolic processes, including fatty acid metabolism and cellular signaling. The introduction of a methyl branch on the acyl chain can significantly influence the molecule's physical and chemical properties, as well as its metabolic fate and biological activity, compared to its straight-chain counterpart, icosanoyl-CoA. This guide provides a detailed overview of the putative structure, chemical properties, and potential biological significance of **16-Methylicosanoyl-CoA**, along with suggested experimental protocols for its study.

Structure and Chemical Properties

The proposed structure of **16-Methylicosanoyl-CoA** consists of an icosanoyl (20-carbon) acyl chain with a methyl group at the 16th carbon, linked to a Coenzyme A molecule via a thioester bond.

Molecular Formula: $C_{42}H_{76}N_7O_{17}P_3S$ (This is an estimate based on the structure and may vary slightly based on isotopic distribution).

Molecular Weight: Approximately 1096.1 g/mol (This is a calculated estimate).

The presence of the methyl group at the C-16 position introduces a chiral center, meaning **16-Methylicosanoyl-CoA** can exist as either the (R) or (S) stereoisomer. The specific stereoisomer synthesized biologically would be dependent on the enzymatic machinery of the organism.

Table 1: Estimated Physicochemical Properties of 16-Methylicosanoyl-CoA

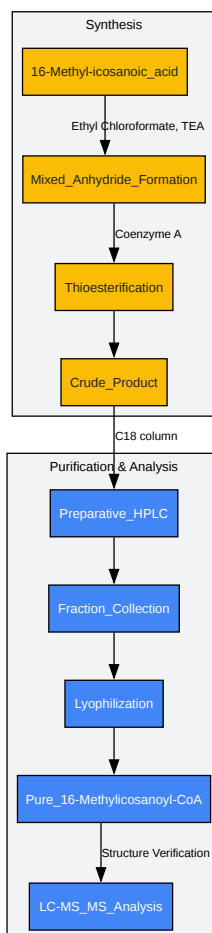
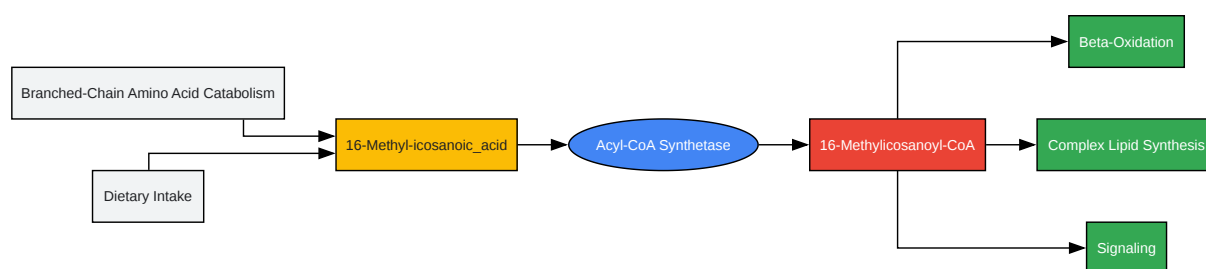
Property	Estimated Value	Notes
Molecular Formula	$C_{42}H_{76}N_7O_{17}P_3S$	Based on the proposed structure.
Molecular Weight	~1096.1 g/mol	Calculated.
Charge (at pH 7)	-4	Due to the phosphate groups of Coenzyme A.
Solubility	Aqueous solutions (as a salt)	Similar to other long-chain acyl-CoAs.
Stability	Prone to hydrolysis of the thioester bond, especially at extreme pH.	Should be stored at low temperatures (-20°C or below) in a slightly acidic buffer (pH 5-6) to minimize degradation.
Spectral Properties (UV)	$\lambda_{max} \approx 260 \text{ nm}$	Due to the adenine moiety of Coenzyme A.

Potential Biological Significance

Branched-chain fatty acids are known to be important components of cell membranes, particularly in bacteria, where they influence membrane fluidity. In mammals, they can be derived from the diet or synthesized endogenously. While the specific roles of **16-Methylicosanoyl-CoA** are not yet elucidated, it may be involved in:

- **Fatty Acid Metabolism:** It could be a substrate for or an inhibitor of enzymes involved in β -oxidation or fatty acid synthesis. The methyl branch may hinder the normal process of β -oxidation, leading to alternative metabolic pathways.
- **Cell Signaling:** Acyl-CoAs can act as signaling molecules, regulating the activity of various proteins, including transcription factors and enzymes.
- **Ceramide and Lipid Synthesis:** Very-long-chain fatty acids are precursors for the synthesis of complex lipids like ceramides and sphingolipids, which are integral components of the skin barrier and neuronal tissues. **16-Methylicosanoyl-CoA** could potentially be incorporated into these lipids.

Diagram 1: Hypothetical Metabolic Context of 16-Methylicosanoyl-CoA



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